

# A Comparative Guide to the Structure-Activity Relationship of Difluoromethyl Pyrazole Fungicides

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## Compound of Interest

**Compound Name:** *1-Difluoromethyl-3-methyl-1H-pyrazole-4-sulfonyl chloride*

**Cat. No.:** B1309672

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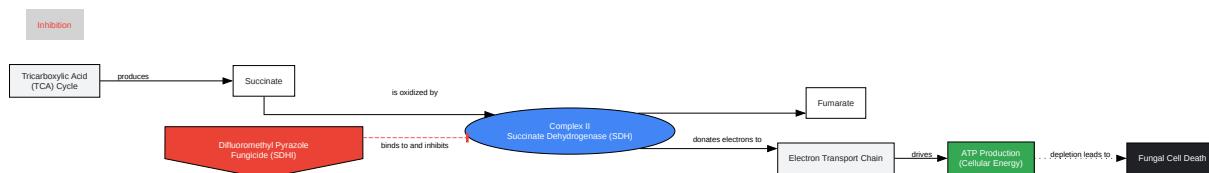
For Researchers, Scientists, and Drug Development Professionals

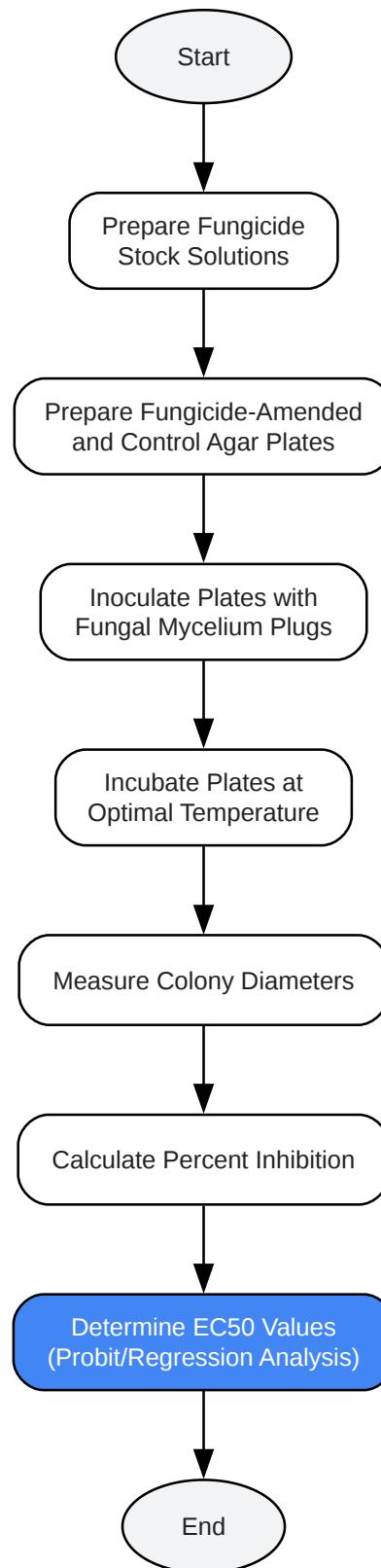
This guide provides an objective comparison of the performance of difluoromethyl pyrazole fungicides, a prominent class of agricultural and pharmaceutical antifungal agents. By examining their structure-activity relationships (SAR), this document aims to provide valuable insights for the development of novel, more effective fungicides. The information presented is supported by experimental data from peer-reviewed studies.

## Mechanism of Action: Succinate Dehydrogenase Inhibition

Difluoromethyl pyrazole fungicides primarily act as succinate dehydrogenase inhibitors (SDHIs).<sup>[1][2]</sup> They target Complex II of the mitochondrial respiratory chain, a critical enzyme in both the tricarboxylic acid (TCA) cycle and the electron transport chain.<sup>[1][3][4]</sup> By binding to the ubiquinone binding site (Qp site) of the SDH enzyme, these fungicides block the oxidation of succinate to fumarate.<sup>[5][6]</sup> This disruption of cellular respiration leads to a depletion of ATP, the primary energy currency of the cell, ultimately resulting in fungal cell death.<sup>[4]</sup>

The following diagram illustrates the mechanism of action of difluoromethyl pyrazole fungicides.



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